

Hydroxymethyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: Hydroxymethyl acrylate

Cat. No.: B8274460

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Hydroxymethyl Acrylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hydroxymethyl acrylate is a functionalized acrylic monomer with distinct chemical properties. This technical guide provides a concise overview of its fundamental molecular characteristics. While its primary applications are rooted in polymer and materials science, this document aims to provide foundational knowledge for professionals across various scientific disciplines. A comprehensive literature review indicates a significant gap in research pertaining to the direct application of **hydroxymethyl acrylate** in drug development and biological signaling pathways.

Core Molecular Data

The fundamental quantitative data for **hydroxymethyl acrylate** is summarized in the table below.

Property	Value	Citation
Molecular Formula	C4H6O3	[1]
Molecular Weight	102.09 g/mol	[1]

Synthesis and Applications

Hydroxymethyl acrylate and its derivatives are primarily utilized as monomers in polymerization reactions. The presence of both a polymerizable acrylate group and a reactive hydroxyl group allows for the synthesis of polymers with tailored properties. These polymers are integral to the formulation of high-performance coatings, adhesives, and various advanced materials.

A common synthetic route for a related compound, ethyl α -(hydroxymethyl)acrylate, involves the reaction of paraformaldehyde with triethyl phosphonoacetate. While specific protocols for **hydroxymethyl acrylate** may vary, the fundamental principles of acrylate synthesis are well-established in organic chemistry.

It is important to note that the vast majority of available research literature focuses on the polymerization and material science applications of **hydroxymethyl acrylate** and its derivatives.

Biological Activity and Drug Development

A thorough review of scientific literature reveals a notable absence of studies focused on the biological activity, pharmacological effects, or potential applications of **hydroxymethyl acrylate** in drug development. The majority of research in the biomedical field has been conducted on related compounds such as hydroxyethyl acrylate (HEA) and hydroxyethyl methacrylate (HEMA). These compounds have been investigated for their roles in cytotoxicity, apoptosis, and as components of hydrogels for drug delivery. However, these findings cannot be extrapolated to **hydroxymethyl acrylate** due to differences in their chemical structures.

Consequently, there is no established information on signaling pathways modulated by **hydroxymethyl acrylate** or detailed experimental protocols for its biological evaluation.

Future Directions

The lack of data on the biological effects of **hydroxymethyl acrylate** presents a potential area for novel research. Preliminary studies could focus on in vitro cytotoxicity assays to establish a baseline understanding of its interaction with biological systems. Should such studies indicate low toxicity, further investigation into its potential as a monomer for biocompatible polymers or as a scaffold for drug conjugation could be warranted.

Conclusion

Hydroxymethyl acrylate is a well-characterized monomer with a defined molecular weight and formula. Its utility is firmly established in the realm of polymer and materials science. For researchers and professionals in drug development, it is crucial to recognize that the biological properties of this specific monomer remain largely unexplored. The information available for structurally similar compounds should be interpreted with caution and not be directly attributed to **hydroxymethyl acrylate**. Future research is necessary to elucidate any potential biological activity and to determine if it holds any promise for biomedical applications.

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References

- 1. Hydroxyethyl acrylate - Wikipedia [en.wikipedia.org]
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